

# Toxicological Profile of 3-Pyridinebutanal: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Pyridinebutanal

Cat. No.: B132346

[Get Quote](#)

Disclaimer: Direct toxicological data for **3-Pyridinebutanal** (CAS: 145912-93-2) is not readily available in the public domain. This document provides a toxicological assessment based on data from structurally related compounds, primarily the parent compound Pyridine and the tobacco-specific nitrosamine 1-(N-methyl-N-nitrosamino)-1-(3-pyridinyl)-4-butanal (NNA). The practice of "read-across" from analogous compounds is used here to infer potential hazards, but these should be confirmed with direct testing of **3-Pyridinebutanal**.

## Chemical and Physical Properties

**3-Pyridinebutanal**, also known as 4-pyridin-3-ylbutanal, is an organic compound with the molecular formula C<sub>9</sub>H<sub>11</sub>NO.<sup>[1]</sup> Basic identifiers and properties are summarized below.

Property	Value	Source
IUPAC Name	4-pyridin-3-ylbutanal	PubChem <sup>[1]</sup>
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO	PubChem <sup>[1]</sup>
Molecular Weight	149.19 g/mol	PubChem <sup>[1]</sup>
CAS Number	145912-93-2	PubChem <sup>[1]</sup>
SMILES	<chem>C1=CC(=CN=C1)CCCC=O</chem>	PubChem <sup>[1]</sup>

## Toxicological Data Summary

No quantitative toxicological data (e.g., LD50, NOAEL) is available for **3-Pyridinebutanal**. The following tables summarize data for the parent compound, Pyridine, and a structurally related compound, NNA.

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference
LD50	Intravenous	Mouse	420 mg/kg	Lethal Dose, 50% kill	JoDrugs
LD50	Oral	Mouse	1500 mg/kg	Lethal Dose, 50% kill	JoDrugs
LD50	Subcutaneous	Mouse	1250 mg/kg	Lethal Dose, 50% kill	JoDrugs
LD50	Skin	Rabbit	1121 mg/kg	Lethal Dose, 50% kill	JoDrugs
LD50	Intraperitoneal	Rat	866 mg/kg	Lethal Dose, 50% kill	JoDrugs

The following data is for 1-(N-methyl-N-nitrosamino)-1-(3-pyridinyl)-4-butanal (NNA), a compound that shares the 3-pyridinylbutanal core structure.

Test Type	Route of Exposure	Species	Dose/Duration	Observed Effects	Reference
Reproductive Toxicity	Oral	Female Mice	0.075 & 0.15 µg/kg body weight for 30 days	Significant reduction in ovary weight and ovarian follicle number.[2]	PubMed[2]
Oocyte Viability	Oral	Female Mice	0.15 µg/kg	Reduced survival rate of superovulated oocytes from 91.36% to 60.55%.[2]	PubMed[2]
Developmental Toxicity	In utero exposure	F1 Offspring of treated female mice	0.15 µg/kg	Significantly reduced body weight and impaired ear opening, tooth eruption, and eye opening.[2]	PubMed[2]

No studies were located regarding genotoxic effects in humans after oral exposure to pyridine. [3][4] A micronucleus test in mice administered a single gavage dose up to 1,000 mg/kg showed no chromosomal damage.[3][4]

## Potential Health Effects (Inferred)

- **Hepatic Effects:** Based on the toxicological profile of pyridine, the liver is a primary target organ. Exposure may lead to liver damage.[5]

- **Neurological Effects:** Pyridine is a central nervous system depressant.[3][4] Exposure to related compounds has been associated with headaches, giddiness, and stupor.[4]
- **Dermal and Ocular Effects:** Pure pyridine has been shown to cause mild dermal irritation and moderate ocular irritation in rabbits.[3]
- **Reproductive and Developmental Effects:** Studies on the structurally similar compound NNA indicate potential for adverse effects on female reproductive health and offspring development.[2] This includes reduced ovary weight, fewer ovarian follicles, and developmental delays in offspring.[2]

## Experimental Protocols

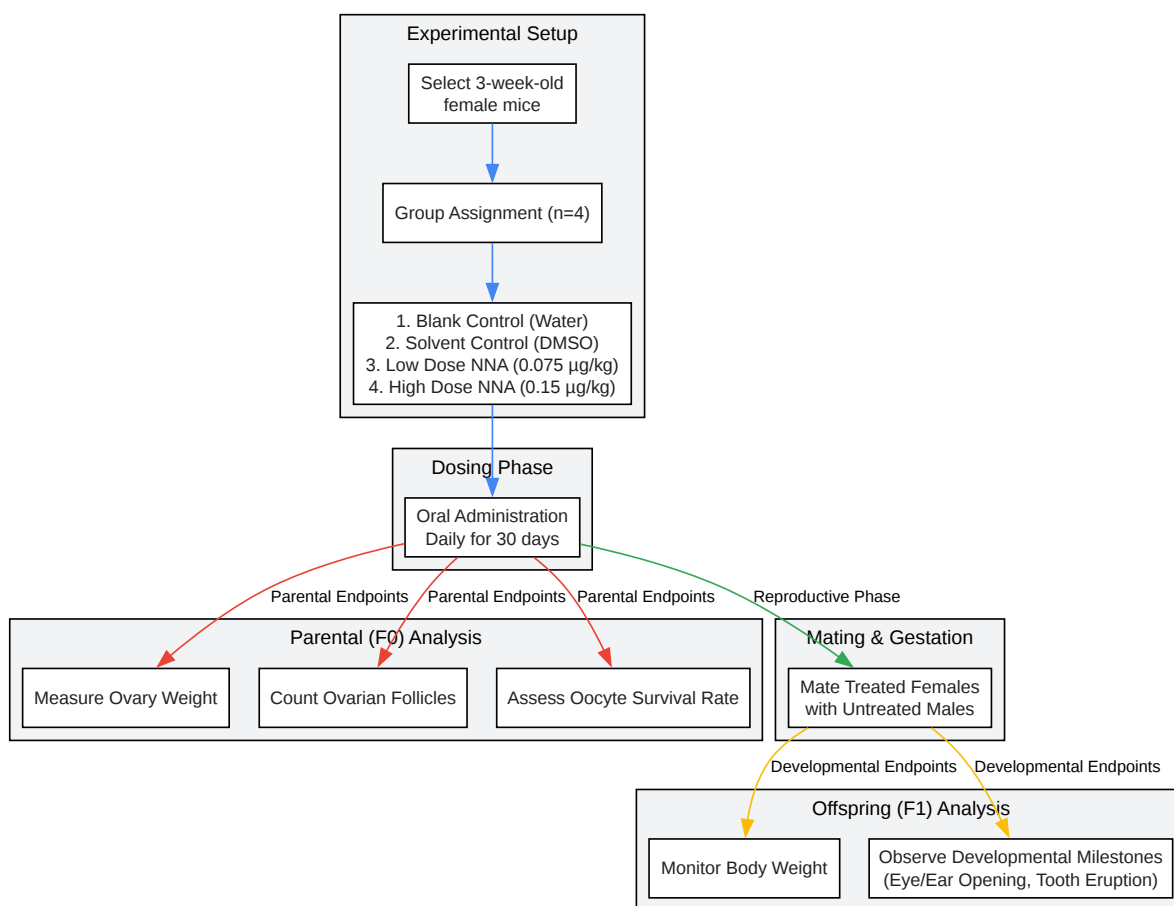
This protocol is based on the study of NNA's effects on female mice and their offspring.[2]

- **Test System:** Three-week-old premature female mice.
- **Groups:**
  - **Blank Control:** Tap water.
  - **Solvent Control:** Diluted dimethylsulfoxide (DMSO).
  - **Low Dose NNA:** 0.075 µg/kg body weight.
  - **High Dose NNA:** 0.15 µg/kg body weight.
- **Administration:** Oral administration for 30 days.
- **Endpoints Measured (Parental Females):**
  - Ovary weight.
  - Ovarian follicle count.
  - Survival rate of superovulated oocytes.
- **Endpoints Measured (F1 Offspring):**

- Treated female mice were mated with normal male mice.
- Body weight of offspring was monitored.
- Developmental markers were observed: ear opening, tooth eruption, and eye opening.
- Statistical Analysis: Differences between groups were assessed for statistical significance ( $p < 0.05$ ).

## Visualizations

As no specific signaling pathways for **3-Pyridinebutanal** have been identified, the following diagram illustrates the experimental workflow for the reproductive toxicity study of the related compound, NNA, described above.



[Click to download full resolution via product page](#)

Caption: Workflow for In Vivo Reproductive & Developmental Toxicity Study.

## Conclusion

There is a significant data gap in the toxicological profile of **3-Pyridinebutanal**. Based on the available information for pyridine and the structurally related compound NNA, **3-Pyridinebutanal** should be handled with caution. Key areas of potential concern include hepatotoxicity, neurotoxicity, and reproductive/developmental toxicity. Direct empirical testing is required to definitively characterize its toxicological properties and establish a reliable safety profile for risk assessment.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Pyridinebutanal | C<sub>9</sub>H<sub>11</sub>NO | CID 11019026 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Toxic effects of 1-(N-methyl-N-nitrosamino)-1-(3-pyridinyl)-4-butanal on the reproduction of female mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. HEALTH EFFECTS - Toxicological Profile for Pyridine - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. atsdr.cdc.gov [atsdr.cdc.gov]
- 5. atsdr.cdc.gov [atsdr.cdc.gov]
- To cite this document: BenchChem. [Toxicological Profile of 3-Pyridinebutanal: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132346#toxicological-profile-of-3-pyridinebutanal]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)